

# Synthesis and Derivatisation of Guaiazulene-C4-Carbaldehyde: Application Notes and Protocols

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## Compound of Interest

Compound Name: Guaiazulene

Cat. No.: B129963

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## Abstract

**Guaiazulene**, a naturally occurring and cost-effective azulene derivative, serves as a valuable starting material for the synthesis of functionalized azulenes. This document provides detailed protocols for the selective synthesis of 7-isopropyl-1-methylazulene-4-carbaldehyde (also known as **guaiazulene**-C4-aldehyde) from **guaiazulene**. Furthermore, it outlines key derivatisation reactions of this aldehyde, including reduction, Wittig-type olefinations, and condensation reactions. These derivatives are of significant interest in medicinal chemistry and materials science due to the unique electronic and optical properties of the azulene core. All quantitative data is summarized for clarity, and experimental workflows are visualized.

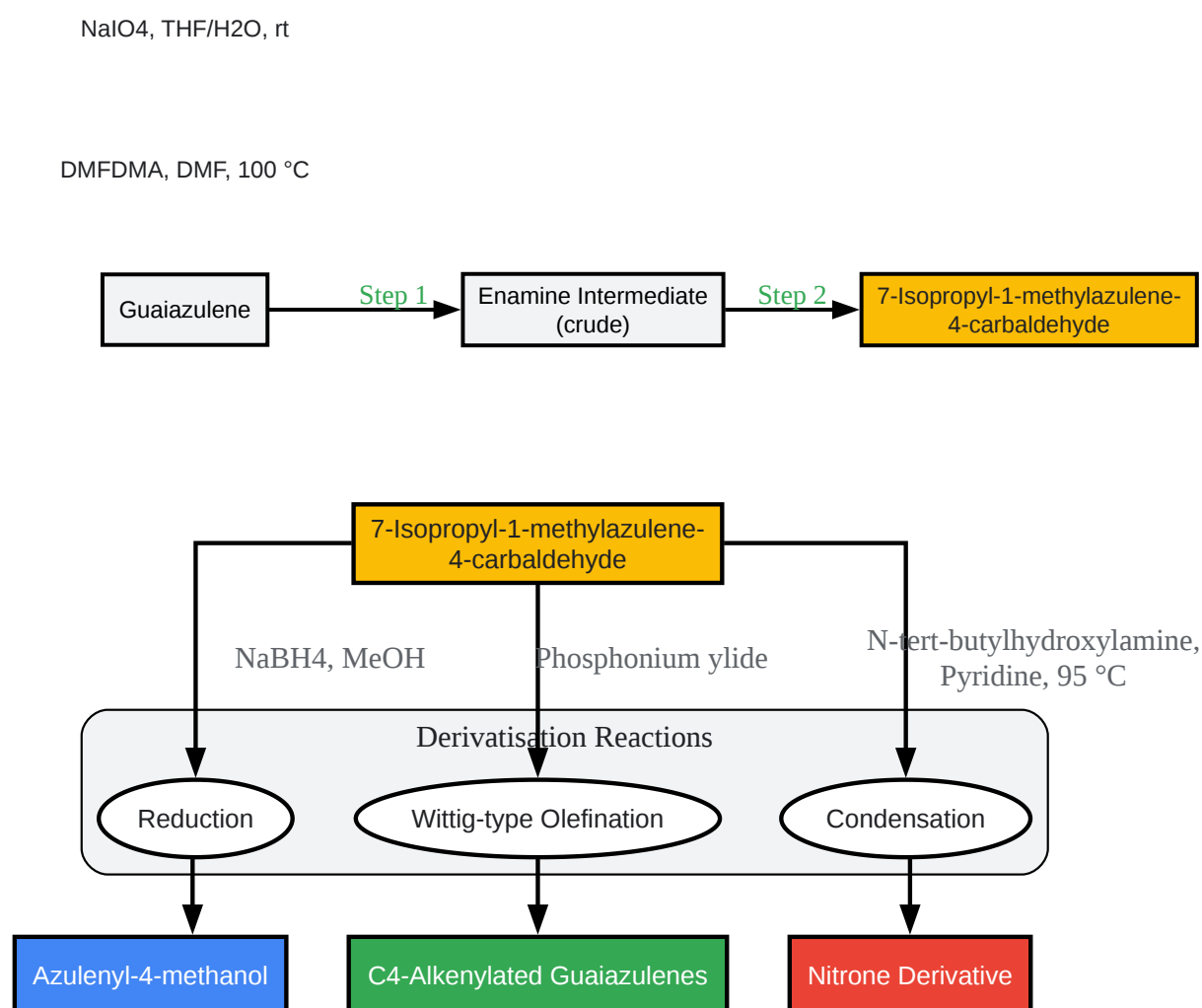
## Introduction

Azulene and its derivatives are bicyclic non-benzenoid aromatic hydrocarbons that have garnered considerable attention for their distinct electronic, optical, and biological properties. **Guaiazulene** (7-isopropyl-1,4-dimethylazulene) is a readily available and inexpensive starting material compared to the parent azulene. The selective functionalization of **guaiazulene** is a key strategy for the development of novel compounds for drug discovery and materials science. A particularly useful transformation is the formylation of the C4-methyl group to yield **guaiazulene**-C4-carbaldehyde. This aldehyde is a versatile building block for a wide range of chemical modifications. The synthetic approach described herein leverages the inherent acidity of the C4-methyl protons of **guaiazulene**, allowing for regioselective functionalization.<sup>[1][2][3]</sup>

# Synthesis of 7-Isopropyl-1-methylazulene-4-carbaldehyde

The synthesis of 7-isopropyl-1-methylazulene-4-carbaldehyde from **guaiazulene** is achieved through a two-step process involving the formation of an enamine intermediate followed by oxidative cleavage.[1]

## Overall Reaction Scheme



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## References

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